

# An In-depth Technical Guide to the Physical and Chemical Properties of Coclaurine

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## Compound of Interest

Compound Name: *Coclaurine*

Cat. No.: B14858348

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## Introduction

Coclaurine is a benzylisoquinoline alkaloid found in various plant species, including those from the Annonaceae and Lauraceae families.<sup>[1]</sup> As a secondary metabolite, it plays a role in the chemical defense mechanisms of these plants.<sup>[1]</sup> Coclaurine is a key intermediate in the biosynthesis of a wide range of other benzylisoquinoline alkaloids. From a pharmacological perspective, it has garnered significant interest as a nicotinic acetylcholine receptor (nAChR) antagonist, suggesting its potential for therapeutic applications in neurological and other disorders.<sup>[2][3][4][5][6]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of coclaurine, its biosynthetic pathway, and its interaction with nAChRs, supplemented with detailed experimental protocols and visualizations.

## Physical and Chemical Properties

The fundamental physical and chemical properties of coclaurine are summarized in the tables below, providing a consolidated reference for researchers.

## Physical Properties of Coclaurine

Property	Value	Reference(s)
Appearance	Solid powder	<a href="#">[7]</a>
Melting Point	220-224 °C	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	~427.77 - 496.9 °C (Predicted/Estimated)	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	<a href="#">[7]</a>
Optical Rotation	Varies depending on the enantiomer ((S)- or (R)-coclaurine)	

## Chemical Properties of Coclaurine

Property	Value	Reference(s)
Chemical Formula	C <sub>17</sub> H <sub>19</sub> NO <sub>3</sub>	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	285.34 g/mol	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>
CAS Number	486-39-5 ((S)-enantiomer)	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>
pKa	10.00 ± 0.15 (Predicted)	<a href="#">[7]</a>
LogP	2.86 (Predicted)	<a href="#">[8]</a>
Hydrogen Bond Donor Count	3	<a href="#">[9]</a>
Hydrogen Bond Acceptor Count	4	<a href="#">[9]</a>
SMILES	COC1=C(C=C2C(--INVALID-LINK--CC3=CC=C(C=C3)O)O)	<a href="#">[1]</a>

## Biosynthesis of Coclaurine

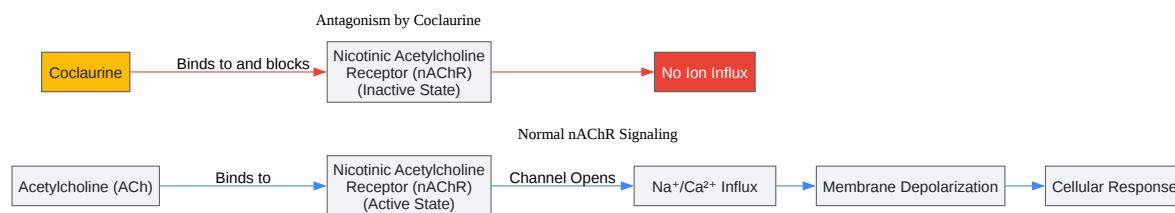
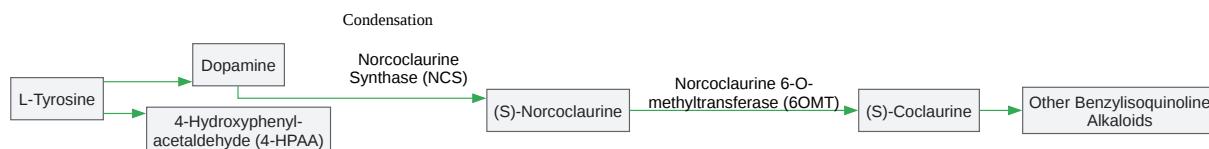
Coclaurine is a central intermediate in the biosynthesis of a vast array of benzylisoquinoline alkaloids in plants. The pathway commences with the amino acid L-tyrosine, which undergoes

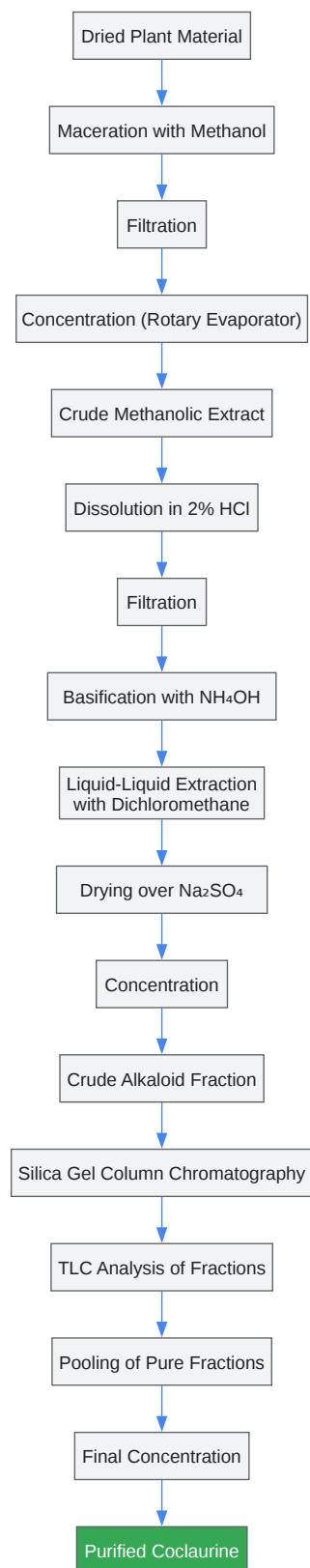
a series of enzymatic transformations to yield (S)-coclaurine.

The key steps in the biosynthesis of (S)-coclaurine are:

- L-Tyrosine is converted to both dopamine and 4-hydroxyphenylacetaldehyde (4-HPAA) through separate enzymatic reactions.
- Norcoclaurine synthase (NCS) catalyzes the condensation of dopamine and 4-HPAA to form (S)-norcoclaurine, the first committed intermediate in the pathway.
- (S)-norcoclaurine is then methylated by norcoclaurine 6-O-methyltransferase (6OMT) using S-adenosyl methionine (SAM) as a methyl donor to produce (S)-coclaurine.

Further enzymatic modifications of (S)-coclaurine lead to the production of other important alkaloids such as N-methylcoclaurine, reticuline, and ultimately morphine and codeine in some plant species.



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